

Safeguarding Your Research: A Comprehensive Guide to Handling Phenyl Hydrogen Sulfate

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Compound of Interest

Compound Name: Phenyl hydrogen sulfate

Cat. No.: B1218960

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Phenyl hydrogen sulfate** (CAS No. 937-34-8), including detailed operational and disposal plans. By adhering to these procedural, step-by-step instructions, you can mitigate risks and foster a culture of safety in your laboratory.

Hazard Identification and Risk Assessment

Phenyl hydrogen sulfate ($C_6H_6O_4S$) is a corrosive substance that can cause severe skin burns and eye damage.^[1] It is classified under UN number 3261, Hazard Class 8, and Packing Group III, indicating its corrosive nature.^[1] While one supplier, Cayman Chemical, advises treating the material as hazardous until more information is available, another, BLD Pharm, explicitly states the H314 hazard statement.^{[1][2]} Given the potential for severe tissue damage, a cautious approach to handling is mandatory.

Quantitative Data Summary

Property	Value	Source
CAS Number	937-34-8	[1][2][3][4][5][6][7][8][9][10]
Molecular Formula	C ₆ H ₆ O ₄ S	[1][3][6][7]
Molecular Weight	174.17 g/mol	[1]
UN Number	3261	[1]
Hazard Class	8 (Corrosive)	[1]
Packing Group	III	[1]
Solubility in DMSO	~17.4 mg/mL	[2][6]
Solubility in Water	~37.75 mg/mL	[2][6]

Operational Plan for Safe Handling

This detailed protocol is designed to minimize exposure and ensure the safe use of **Phenyl hydrogen sulfate** from receipt to disposal.

Engineering Controls

- Ventilation: Always handle **Phenyl hydrogen sulfate** in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate dust or aerosols.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible and tested regularly.

Personal Protective Equipment (PPE)

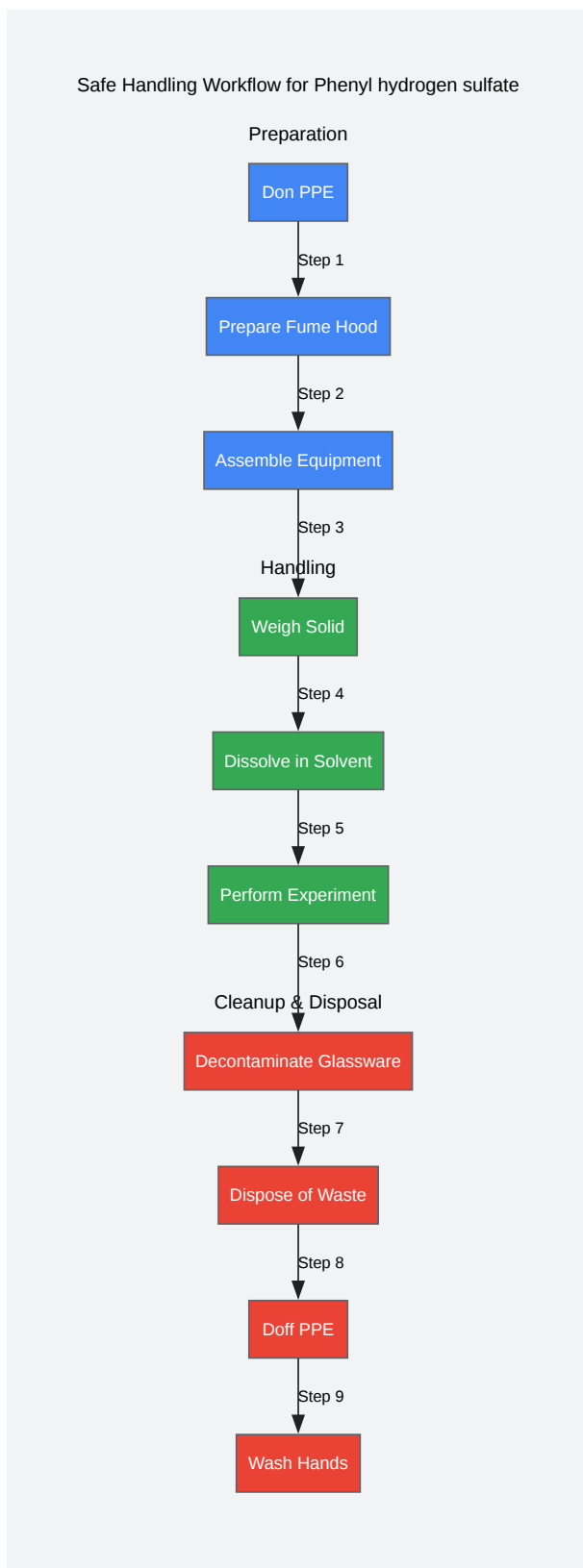
A comprehensive PPE ensemble is critical to prevent contact with this corrosive substance.

- Hand Protection: Wear chemical-resistant gloves. Given the corrosive nature, butyl rubber or nitrile rubber gloves are recommended. Always inspect gloves for integrity before use.
- Eye and Face Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.

- **Body Protection:** A lab coat or a chemical-resistant apron should be worn over personal clothing. For tasks with a higher risk of splashing, a chemical-resistant suit is advised.
- **Respiratory Protection:** If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Experimental Workflow

The following diagram outlines the standard operating procedure for handling **Phenyl hydrogen sulfate**.



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Safe Handling Workflow Diagram

Spill and Emergency Procedures

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully sweep up the absorbed material and place it in a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable decontamination solution, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team immediately.
 - Provide them with the Safety Data Sheet for **Phenyl hydrogen sulfate**.
- First Aid:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **Phenyl hydrogen sulfate** must be treated as hazardous waste.

- Solid Waste: Collect any solid **Phenyl hydrogen sulfate** and contaminated disposable materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.
- Liquid Waste: Collect aqueous and organic solutions containing **Phenyl hydrogen sulfate** in separate, compatible, and clearly labeled hazardous waste containers.
- Disposal: All waste must be disposed of through your institution's hazardous waste management program. Do not dispose of **Phenyl hydrogen sulfate** down the drain. Follow all local, state, and federal regulations for hazardous waste disposal.

By implementing these comprehensive safety and handling procedures, you can create a secure environment for your vital research and development activities. Always prioritize safety and consult your institution's safety office for any specific questions or concerns.

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